

Strategies to mitigate fungicide resistance to Fluoxapiprolin

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Compound of Interest

Compound Name: Fluoxapiprolin

Cat. No.: B13439095

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Fluoxapiprolin Fungicide Resistance Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to mitigate fungicide resistance to **Fluoxapiprolin**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the mode of action of **Fluoxapiprolin** and why is it susceptible to resistance?

A: **Fluoxapiprolin** is a novel fungicide belonging to the piperidinyl thiazole isoxazoline chemical class. Its mode of action is the inhibition of an oxysterol binding protein (OSBP) homologue.^[1] Specifically, it targets the oxysterol-binding protein-related protein 1 (ORP1), disrupting essential processes like lipid movement between membranes, membrane maintenance, and cell signaling, which are vital for the survival of oomycete fungi.

Fluoxapiprolin is classified under the Fungicide Resistance Action Committee (FRAC) Code 49.

Fungicides with a single-site mode of action, like **Fluoxapiprolin**, are generally at a higher risk for resistance development.^[2] Resistance can arise from specific point mutations in the gene

encoding the target protein (ORP1), which can reduce the fungicide's binding affinity and efficacy.[3][4][5]

Q2: My oomycete cultures are showing reduced sensitivity to **Fluoxapiprolin** in vitro. How can I confirm resistance?

A: If you suspect resistance, the first step is to determine the half-maximal effective concentration (EC50) of **Fluoxapiprolin** for your isolates and compare it to a known sensitive (wild-type) strain. A significant increase in the EC50 value for your isolates indicates resistance.

Troubleshooting Steps:

- **Baseline Sensitivity:** First, establish a baseline EC50 value for a known susceptible wild-type strain of the oomycete. This provides a reference point for comparison.
- **Dose-Response Assay:** Perform a dose-response assay with your potentially resistant isolates using a range of **Fluoxapiprolin** concentrations.
- **Calculate Resistance Factor (RF):** The RF is calculated by dividing the EC50 value of the suspect isolate by the EC50 value of the sensitive reference strain. A high RF confirms resistance.
- **Molecular Analysis:** To identify the mechanism of resistance, sequence the ORP1 gene in your resistant isolates to check for known point mutations associated with resistance.

Q3: We have confirmed **Fluoxapiprolin** resistance in our lab. What are the likely genetic mutations?

A: Research has identified several point mutations in the target protein (ORP1) that confer resistance to **Fluoxapiprolin** in various oomycete species. These mutations result in amino acid substitutions that reduce the fungicide's effectiveness. Positive cross-resistance between **Fluoxapiprolin** and Oxathiapiprolin (another FRAC Group 49 fungicide) has been observed.[4][5][6] However, no cross-resistance has been reported with fungicides from other groups.[4]

Below is a summary of identified mutations and their associated resistance levels.

Data Presentation: Point Mutations and Resistance Factors

Pathogen Species	Mutation in Target Protein (ORP1)	Resistance Factor (RF)	Resistance Level	Reference
Phytophthora capsici	G770V	> 1000	High	[3][4]
N835S + I877F	> 1000	High	[3][4]	
ΔN835	< 100	Low	[3][4]	
N767I	< 100	Low	[3]	
N837T + S910C	< 100	Low	[3][4]	
Phytophthora infestans	S768I + N837I	> 1000	High	[5][6]
S768I + L860I	> 1000	High	[5][6]	
S768I	14 - >1000	Moderate to High	[5][6]	
I877F	14 - >1000	Moderate to High	[5][6]	

Q4: What strategies can I implement in my experimental workflow to prevent or delay the development of **Fluoxapiprolin** resistance?

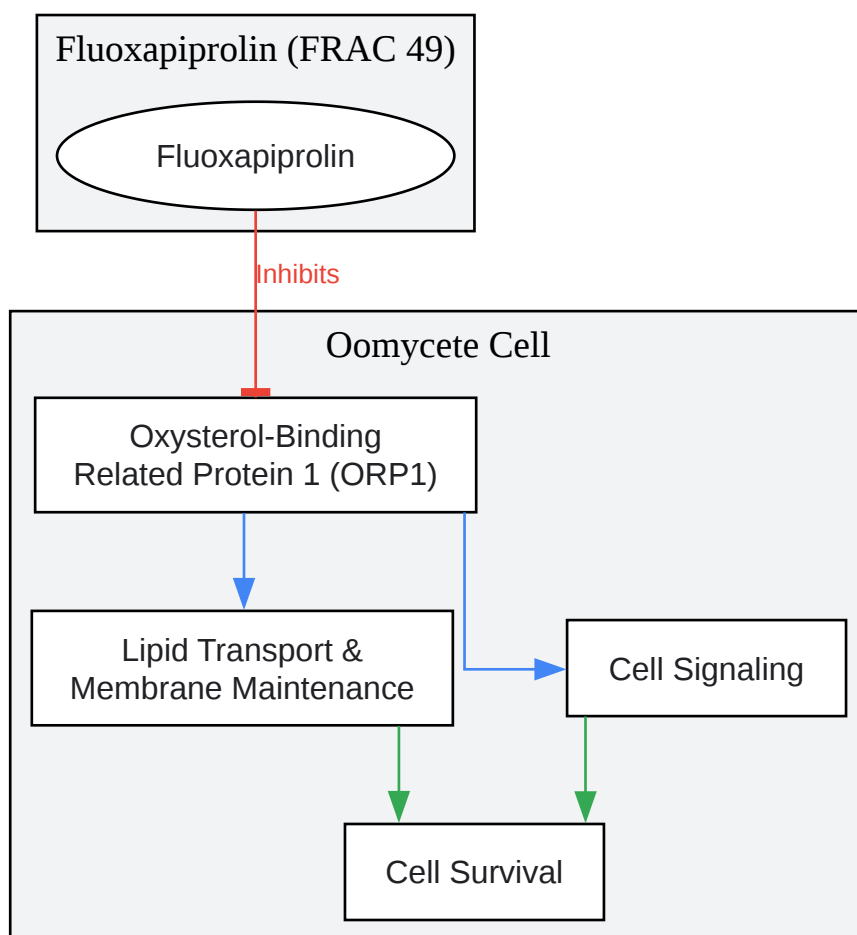
A: A proactive approach combining several tactics is the most effective way to manage resistance.[7] The core principle is to minimize the selection pressure on the pathogen population.[7][8]

Key Strategies:

- Alternate Modes of Action: Avoid the exclusive and repeated use of **Fluoxapiprolin**.[9] Rotate or alternate applications with fungicides from different FRAC groups that have different modes of action.[9][10][11]

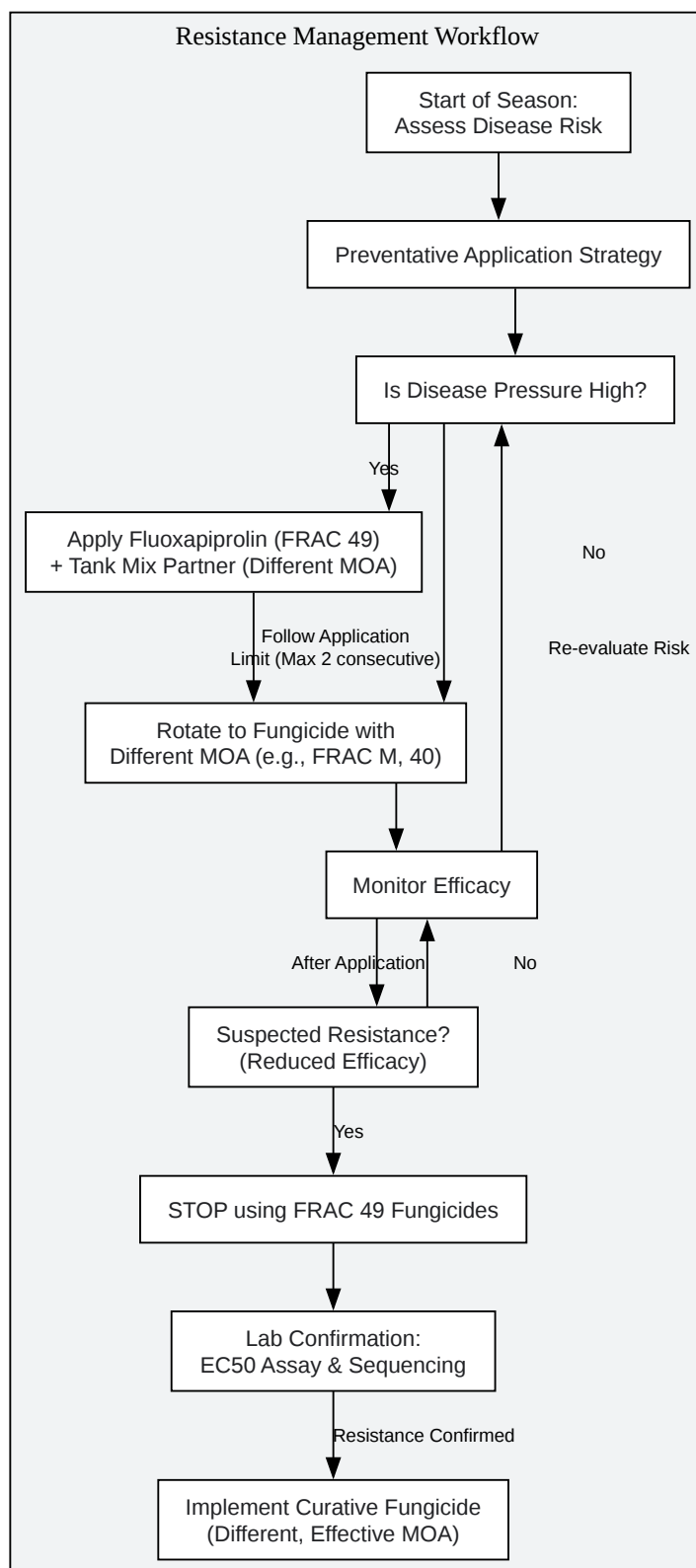
- Use Tank-Mixtures: Apply **Fluoxapiprolin** in a tank mix with an effective multi-site fungicide or another single-site fungicide with a different mode of action.[\[1\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#) The partner fungicide must be effective against the target pathogen.[\[1\]](#)
- Limit Application Frequency: Do not apply more than two consecutive sprays of a Group 49 fungicide.[\[13\]](#) Adhere to the recommended maximum number of applications per season as specified by resistance management guidelines (e.g., a maximum of 3-4 applications).[\[1\]](#)[\[13\]](#)
- Apply Preventatively: Use **Fluoxapiprolin** as a preventative treatment before disease symptoms appear or when conditions are favorable for disease development.[\[1\]](#)[\[13\]](#) Avoid using it in an eradicant or curative manner.[\[2\]](#)
- Use Recommended Rates: Always use the manufacturer's recommended application rate.[\[8\]](#)[\[9\]](#) Using lower rates can expose a larger portion of the pathogen population to sub-lethal doses, which can accelerate the selection for resistant individuals.
- Integrate Non-Chemical Controls: Combine fungicide applications with cultural practices such as using resistant plant varieties, managing crop residue, and optimizing environmental conditions to reduce overall disease pressure.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Visualizations



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Caption: Mode of action pathway for **Fluoxapiprolin**.



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